



# **Application Notes and Protocols for meso-1,2**dibromo-1,2-diphenylethane

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for meso-1,2-dibromo-1,2diphenylethane, a key reagent in synthetic organic chemistry. The information is intended to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## **Safety and Handling Precautions**

Meso-1,2-dibromo-1,2-diphenylethane is a corrosive solid that can cause severe skin burns and eye damage.[1] It is also harmful if swallowed.[1][2] Proper personal protective equipment (PPE) and adherence to safety protocols are mandatory when handling this chemical.

1.1 Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the use of appropriate protective gear:

- Eye Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are essential to prevent skin contact.[3]
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.[3] All work should be conducted in a well-ventilated area, preferably a



chemical fume hood.[4][5]

#### 1.2 First Aid Measures

In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk
  or water. Never give anything by mouth to an unconscious person. Get medical aid
  immediately.[3]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Seek immediate medical attention.[3]

#### 1.3 Storage and Disposal

Proper storage and waste management are crucial for laboratory safety:

- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[2][3] The storage area should be designated for corrosive materials.[3][4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This
  material is considered hazardous waste.[2] Do not empty into drains.[4]

## **Physicochemical and Hazard Data**

The following tables summarize the key quantitative data for **meso-1,2-dibromo-1,2-diphenylethane**.

Table 1: Physical and Chemical Properties



Property	Value	Reference
Molecular Formula	C14H12Br2	
Molecular Weight	340.07 g/mol	
Appearance	White to off-white crystalline solid	[6]
Melting Point	241 °C (decomposes)	[7]
Solubility	Insoluble in water. Soluble in organic solvents.[6]	
Boiling Point	Not available	_
Flash Point	Not applicable	[7]

Table 2: Hazard Identification and Classification

Hazard	Classification	Reference
GHS Classification	Acute Toxicity, Oral (Category 4), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	[1]
Signal Word	Danger	[1]
Hazard Statements	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.	[1]
Precautionary Statements	P260, P264, P270, P280, P301+P312+P330, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338+P310, P363, P405, P501	[1]



# Experimental Protocol: Synthesis of Diphenylacetylene

The following protocol details the dehydrobromination of **meso-1,2-dibromo-1,2-diphenylethane** to synthesize diphenylacetylene. This procedure should be performed in a well-ventilated chemical fume hood.

#### 3.1 Materials and Reagents

- meso-1,2-dibromo-1,2-diphenylethane
- Potassium hydroxide (KOH) pellets
- Diethylene glycol
- 95% Ethanol
- Deionized water
- Round-bottom flask (100 mL)
- Reflux condenser
- Heating mantle or sand bath
- Magnetic stirrer and stir bar
- Beakers
- · Buchner funnel and filter flask
- Filter paper
- 3.2 Experimental Procedure
- Reaction Setup: In a 100 mL round-bottom flask, combine 3.0 g of meso-1,2-dibromo-1,2-diphenylethane, 1.5 g of solid potassium hydroxide, and 15 mL of diethylene glycol.[4] Add a magnetic stir bar.



- Reflux: Assemble a reflux apparatus by attaching the reflux condenser to the round-bottom flask. Heat the mixture to boiling using a heating mantle or sand bath and maintain a steady reflux for 25 minutes.[4]
- Isolation of Crude Product: After the reflux period, turn off the heat and allow the mixture to cool to room temperature. While still warm, carefully transfer the contents of the flask to a beaker.[4]
- Precipitation: Add 25 mL of water to the beaker and chill the mixture in an ice bath to induce precipitation of the crude product.[4]
- Filtration: Collect the solid product by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold water.[4]
- Recrystallization: Purify the crude diphenylacetylene by recrystallization from a minimal amount of hot 95% ethanol.[3] Dissolve the solid in hot ethanol and then allow it to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- Final Product Collection: Collect the purified crystals by vacuum filtration, wash with a small amount of cold 95% ethanol, and allow them to air dry.

## **Visualized Workflows and Pathways**

4.1 Safe Handling Workflow

The following diagram illustrates the key stages for the safe handling of **meso-1,2-dibromo-1,2-diphenylethane**, from acquisition to disposal.



# Safe Handling Workflow for meso-1,2-dibromo-1,2-diphenylethane Acquisition & Storage Acquisition of Chemical Store in a cool, dry, well-ventilated area for corrosives Handling & Use Wear Appropriate PPE: Goggles/Face Shield - Gloves - Lab Coat

Handle in a Chemical Fume Hood

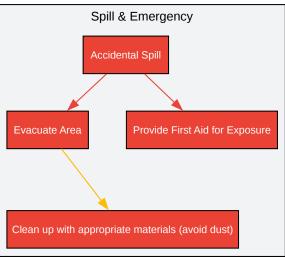
Weighing and Transfer

Perform Experiment

Waste Disposal

Collect Waste in a Labeled, Closed Container

Dispose as Hazardous Waste via EHS



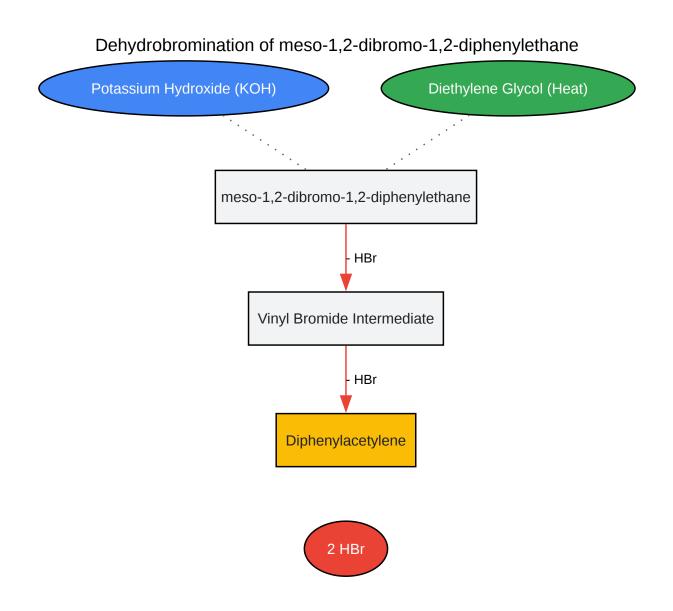
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Caption: Workflow for safe handling of meso-1,2-dibromo-1,2-diphenylethane.

4.2 Reaction Pathway: Dehydrobromination



The diagram below outlines the dehydrobromination reaction of **meso-1,2-dibromo-1,2-diphenylethane** to form diphenylacetylene.



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Caption: Reaction pathway for the synthesis of diphenylacetylene.



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